

A Technical Guide to the Mineralogy and Natural Occurrence of Bismutite ((BiO)₂CO₃)

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Compound of Interest

Compound Name: *Bismuth Subcarbonate*

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Abstract

Bismutite, with the chemical formula (BiO)₂CO₃, is a bismuth oxycarbonate mineral of significant interest due to its prevalence as a secondary alteration product of primary bismuth ores.[1][2][3] This technical guide provides a comprehensive overview of the mineralogy, natural occurrence, and geological environment of bismutite. It consolidates quantitative data on its chemical, crystallographic, physical, and optical properties into structured tables for comparative analysis. Furthermore, this document details established experimental protocols for the synthesis and characterization of bismutite, offering valuable methodologies for researchers in materials science and related fields.

Mineralogy of Bismutite

Bismutite is fundamentally a **bismuth subcarbonate**. [1] Its identity and properties are defined by its unique chemical composition and crystal structure.

Chemical Composition

The idealized formula for bismutite is (BiO)₂CO₃. [4] It is composed of bismuth, carbon, and oxygen, with bismuth oxide (Bi₂O₃) and carbon dioxide (CO₂) being the major constituents by weight. While some historical analyses suggested the presence of essential water, modern studies indicate that water is typically non-essential. [5]

Table 1: Representative Chemical Composition of Bismutite

Constituent	Weight % (Sample 1) ^{[6][7]}	Weight % (Ideal Formula) ^{[6][7]}
Bi₂O₃	91.68	91.37
CO ₂	8.29	8.63
H ₂ O	Trace	-

| Total | 99.97 | 100.00 |

Crystallography and Structure

There is some discrepancy in the literature regarding bismutite's crystal system. Some sources classify it as tetragonal, while others identify it as orthorhombic.^{[2][6]} This confusion may arise from pseudo-merohedral twinning that simulates tetragonal symmetry.^[2] More recent structural analyses suggest an orthorhombic system with the space group Imm2.^[8]

Table 2: Crystallographic Data for Bismutite

Parameter	Value	Source(s)
Crystal System	Orthorhombic / Tetragonal	^{[2][7][8]}
Crystal Class	Pyramidal (mm2) or 4/m2/m2/m	^{[2][6]}
Space Group	Imm2 or I4/mmm	^{[6][7][8]}
Unit Cell (Orthorhombic)	a = 3.865 Å, b = 3.862 Å, c = 13.675 Å	^[2]
Unit Cell (Tetragonal)	a = 3.867–3.870 Å, c = 13.686–13.697 Å	^{[6][7]}

| Z (formula units/unit cell) | 2 ^{[2][6]} |

Bismutite rarely forms distinct platy crystals, which can reach up to 0.5 mm.^{[6][7]} It more commonly occurs in radially fibrous to spheroidal habits, or as crusts and earthy to dense massive aggregates.^{[2][6]}

Physical Properties

The physical characteristics of bismutite are key to its identification in the field and laboratory. It is a relatively soft mineral with a high specific gravity due to its bismuth content.

Table 3: Physical Properties of Bismutite

Property	Value	Source(s)
Mohs Hardness	2.5 – 3.5	^{[2][8][9]}
Specific Gravity / Density	6.7 – 7.4 g/cm ³ (measured); 8.15 g/cm ³ (calculated)	^{[2][8][9]}
Cleavage	Distinct/Good on {001}	^{[2][6]}
Luster	Vitreous, pearly, waxy, may be dull to earthy	^{[2][6][7]}
Color	Yellow to brown, greenish, green-gray, gray, or black	^[2]
Streak	Gray	^{[2][6][7]}

| Diaphaneity | Opaque to transparent in small grains ^{[2][7]} |

Optical Properties

In transmitted light, bismutite is typically colorless to pale yellow or green.^[7] Its high refractive indices are characteristic of bismuth-bearing minerals.

Table 4: Optical Properties of Bismutite

Property	Value	Source(s)
Optical Class	Biaxial (-) or Uniaxial	[2][6][7]
Refractive Indices	$n\alpha = 2.12\text{--}2.15$, $n\beta = 2.12\text{--}2.15$, $n\gamma = 2.28$	[2]
Birefringence	0.1300–0.1600	[2]

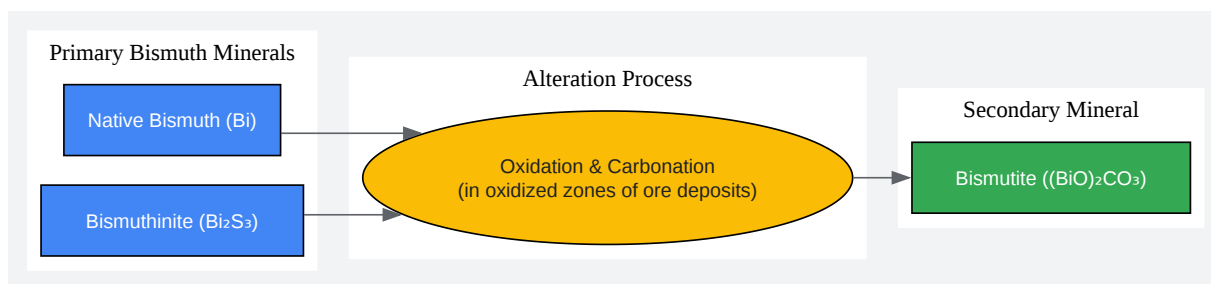
| 2V Angle | 45° (appears uniaxial due to twinning) |[2] |

Natural Occurrence and Geological Environment

Bismutite is not a primary mineral formed from magma or hydrothermal fluids directly. Instead, it is a secondary mineral that forms from the alteration of pre-existing bismuth minerals.[1][2][9]

Formation and Paragenesis

The formation of bismutite occurs in the oxidized zones of ore deposits, where primary bismuth minerals are exposed to oxygenated and carbonate-rich waters.[1][10] This geological setting is typically found in the upper portions of hydrothermal veins and granite pegmatites.[10] The primary precursor minerals are most commonly native bismuth (Bi) and bismuthinite (Bi_2S_3).[2][4][9] The alteration process involves the oxidation of bismuth and its subsequent reaction with carbonate anions in the surrounding environment.



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Fig. 1: Alteration pathway from primary bismuth minerals to secondary bismutite.

Associated Minerals

Bismutite is frequently found in association with its primary precursor minerals as well as other secondary minerals. Common associated minerals include native bismuth, bismuthinite, tetradymite, bismite, and various sulfide minerals like pyrite and chalcopyrite.[\[6\]](#)[\[7\]](#)[\[11\]](#)[\[12\]](#)

Notable Localities

Bismutite is a globally distributed mineral.[\[6\]](#) Some of the most well-known localities include:

- Germany: Schneeberg and Johanngorgenstadt in Saxony, and Ullersreuth in Thuringia.[\[6\]](#)[\[7\]](#)
- England: Various mines in Cornwall and at Caldbeck Fells, Cumbria.[\[1\]](#)[\[6\]](#)[\[7\]](#)
- Bolivia: Tazna and other districts in Potosí.[\[1\]](#)[\[6\]](#)[\[7\]](#)[\[11\]](#)
- USA: The Harding Mine in New Mexico; Trout Creek Pass, Colorado; the Comstock Mine, Arizona; and the Mammoth Mine, Utah.[\[6\]](#)[\[7\]](#)
- Australia: Kingsgate, New South Wales.[\[6\]](#)[\[7\]](#)

Experimental Protocols

The synthesis and characterization of bismutite are crucial for materials science research and potential applications in drug development, owing to the known pharmaceutical uses of bismuth compounds.[\[3\]](#)

Protocol 1: Synthesis of Bismutite Nanostructures

This protocol, adapted from a controllable synthesis method, produces bismutite nanosheets.[\[13\]](#)

Materials:

- Bismuth(III) nitrate pentahydrate ($\text{Bi}(\text{NO}_3)_3 \cdot 5\text{H}_2\text{O}$)
- Urea ($\text{CO}(\text{NH}_2)_2$)

- Ethylene glycol
- Concentrated nitric acid (HNO₃)
- Distilled water
- 100 mL round-bottom flask, reflux setup, magnetic stirrer, centrifuge, oven.

Methodology:

- Dissolve 6.29 g of bismuth(III) nitrate pentahydrate in 43 mL of ethylene glycol.
- Separately, prepare a 6.05 mol dm⁻³ urea solution in distilled water.
- Mix the bismuth solution with 33 mL of the urea solution in the 100 mL round-bottom flask.
- Adjust the initial pH of the reaction mixture from ~1.2 to 0.9 using approximately 2.1 mL of concentrated nitric acid.
- Set up the flask for reflux and heat the mixture to 110 °C for 9 hours with constant stirring under atmospheric pressure.
- After the reaction is complete, allow the mixture to cool.
- Collect the resulting white precipitate by centrifugation.
- Wash the collected powder several times with distilled water to remove any unreacted precursors and byproducts.
- Dry the final bismutite nanosheet powder in an oven at 80 °C for 4 hours.

Protocol 2: Characterization by Powder X-ray Diffraction (PXRD)

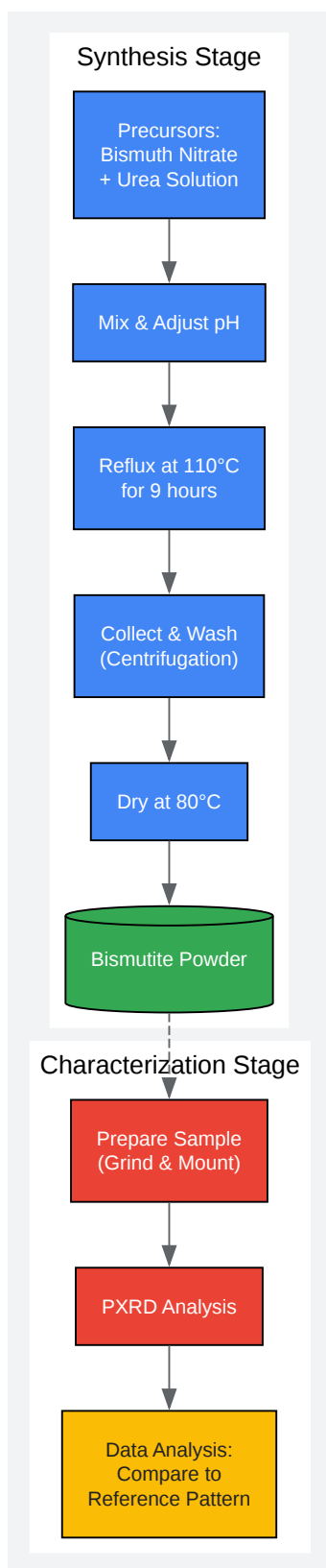
PXRD is a fundamental technique for confirming the phase and crystallinity of synthesized bismutite. This is a general protocol based on standard laboratory practices.^[14]

Equipment:

- Powder X-ray diffractometer with Cu K α radiation source ($\lambda = 1.5418 \text{ \AA}$).
- Sample holder (zero-background type recommended).
- Mortar and pestle.

Methodology:

- Take a small, representative sample of the dried, synthesized bismutite powder.
- Gently grind the powder in a mortar and pestle to ensure a fine, homogeneous particle size, which helps to minimize preferred orientation effects.
- Carefully mount the powder onto the sample holder, ensuring a flat, smooth surface that is level with the holder's reference plane.
- Place the sample holder into the diffractometer.
- Set the instrument parameters. A typical setup for phase identification would be:
 - Radiation: Cu K α
 - Voltage and Current: 30 kV and 15 mA[14]
 - Scan Range (2θ): 3° to 90° [14]
 - Scan Speed/Step Size: 2° per minute at 0.02° intervals[14]
- Initiate the scan and collect the diffraction pattern.
- Analyze the resulting data by comparing the peak positions (2θ values) and intensities to a standard reference pattern for bismutite from a database (e.g., ICDD/JCPDS). The characteristic high-intensity peaks for bismutite are at d-spacings of $2.953 \text{ \AA}$, $2.737 \text{ \AA}$, and $3.724 \text{ \AA}$. [6][7]



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References

- 1. Bismutite | mineral | Britannica [britannica.com]
- 2. Bismutite - Wikipedia [en.wikipedia.org]
- 3. Bismuth subcarbonate - Wikipedia [en.wikipedia.org]
- 4. ins-europa.org [ins-europa.org]
- 5. pubs.geoscienceworld.org [pubs.geoscienceworld.org]
- 6. azomining.com [azomining.com]
- 7. handbookofmineralogy.org [handbookofmineralogy.org]
- 8. mineralogy.rocks [mineralogy.rocks]
- 9. Bismutite (Bismutite) - Rock Identifier [rockidentifier.com]
- 10. mindat.org [mindat.org]
- 11. handbookofmineralogy.org [handbookofmineralogy.org]
- 12. Bismuthinite - Wikipedia [en.wikipedia.org]
- 13. Synthesis of morphology-controlled bismutite for selective applications - Physical Chemistry Chemical Physics (RSC Publishing) DOI:10.1039/C5CP07523H [pubs.rsc.org]
- 14. Different routes of bismuth mineral transformation during pertechnetate and perrhenate uptake for subsurface remediation - Environmental Science: Water Research & Technology (RSC Publishing) DOI:10.1039/D4EW00496E [pubs.rsc.org]
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